

Application Note: Scalable Production of Methyl 3,4-dimethylpent-4-enoate

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Compound of Interest

Compound Name: Methyl 3,4-dimethylpent-4-enoate

CAS No.: 112084-30-7

Cat. No.: B15422967

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Introduction & Retrosynthetic Analysis

Methyl 3,4-dimethylpent-4-enoate is characterized by a terminal alkene and vicinal methyl substitution at the C3 and C4 positions. Constructing this motif via direct alkylation is challenging due to regioselectivity issues. The Johnson-Claisen rearrangement offers a superior disconnection, utilizing the [3,3]-sigmatropic shift to install the C3-C4 bond and the C3 stereocenter simultaneously while migrating the double bond to the terminal position.

Retrosynthetic Logic

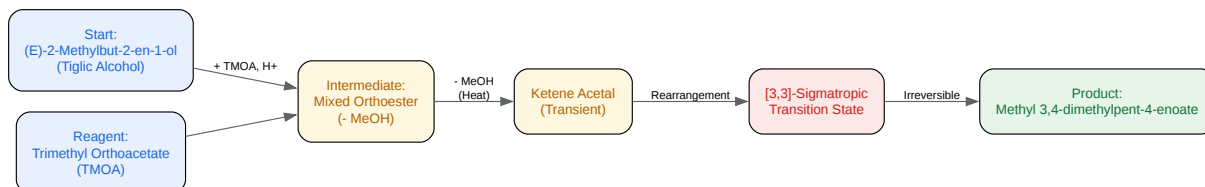
The target molecule (

) is disconnected at the C2-C3 bond (alpha to the ester).[1]

- Target: **Methyl 3,4-dimethylpent-4-enoate**. [2]
- Precursor: (E)-2-Methylbut-2-en-1-ol (Tiglic Alcohol) + Trimethyl Orthoacetate.
- Mechanism: The reaction proceeds via an in situ generated ketene acetal, which undergoes a concerted rearrangement.

Reaction Scheme

The transformation involves the condensation of Tiglic Alcohol with Trimethyl Orthoacetate (TMOA) in the presence of a weak acid catalyst, followed by thermal rearrangement.



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Caption: Reaction pathway for the Johnson-Claisen rearrangement of Tiglic Alcohol.

Critical Process Parameters (CPP)

To achieve scalability (kg-scale), specific parameters must be controlled to drive the equilibrium and prevent byproduct formation.

Parameter	Specification	Scientific Rationale
Stoichiometry	1.0 eq Alcohol : 1.5–2.0 eq TMOA	Excess TMOA acts as the solvent and drives the initial equilibrium toward the mixed orthoester. ^[1]
Catalyst	Propionic Acid or Pivalic Acid (0.5–1.0 mol%)	A weak acid is required to catalyze the exchange without isomerizing the double bond or causing polymerization. ^[1]
Temperature	135°C – 150°C	High temperature is required to overcome the activation energy of the sigmatropic shift and distill off methanol.
Methanol Removal	Continuous Distillation	CRITICAL: The reaction is driven by Le Chatelier's principle. Failure to remove MeOH results in stalled conversion.
Reaction Time	4 – 12 Hours	Dependent on the efficiency of methanol removal.

Experimental Protocol

Materials

- (E)-2-Methylbut-2-en-1-ol (Tiglic Alcohol): >98% purity.^[3]
- Trimethyl Orthoacetate (TMOA): >98%, anhydrous.^[3]
- Propionic Acid: >99% (Catalyst).
- Equipment: 3-Neck Round Bottom Flask, Vigreux column (or packed column), Distillation head with thermometer, Heating mantle/Oil bath, Magnetic stirrer or Overhead stirrer.

Step-by-Step Methodology

Phase 1: Reactor Setup & Initiation

- Charge Reactor: In a dry 3-neck flask equipped with a magnetic stir bar, add (E)-2-Methylbut-2-en-1-ol (1.0 equiv).
- Add Reagent: Add Trimethyl Orthoacetate (1.5 equiv) to the flask.
- Add Catalyst: Add Propionic Acid (0.01 equiv / 1 mol%).
- Assemble Distillation: Attach a Vigreux column (to prevent loss of TMOA) topped with a distillation head and collection flask.
 - Note: The boiling point of TMOA is ~108°C, while Methanol is 64.7°C. The column ensures only Methanol distills over.

Phase 2: Reaction & Methanol Removal

- Heating: Begin heating the mixture. The internal temperature should reach 140–150°C.
- Distillation: As the reaction proceeds, Methanol will begin to distill (Head temp ~65°C).
- Monitoring: Maintain reflux/distillation until Methanol evolution ceases.
 - Endpoint Control: Analyze an aliquot via GC-FID or TLC. The limiting reagent (Tiglic Alcohol) should be <1%.
 - Duration: Typically 4–8 hours depending on scale and heating efficiency.

Phase 3: Workup & Purification

- Excess Removal: Once the reaction is complete, increase the vacuum slightly or increase temperature to distill off the excess Trimethyl Orthoacetate (bp 108°C).
 - Reuse: Recovered TMOA can be dried and recycled for subsequent batches.
- Product Isolation: Perform fractional distillation under reduced pressure.

- Target Fraction: **Methyl 3,4-dimethylpent-4-enoate** boils at approximately 65–70°C at 15 mmHg (estimated based on similar esters).
- Final Polish: The product is a colorless liquid.^{[1][4]} Store under inert atmosphere (Nitrogen/Argon) to prevent oxidation of the terminal alkene.

Quality Control & Validation

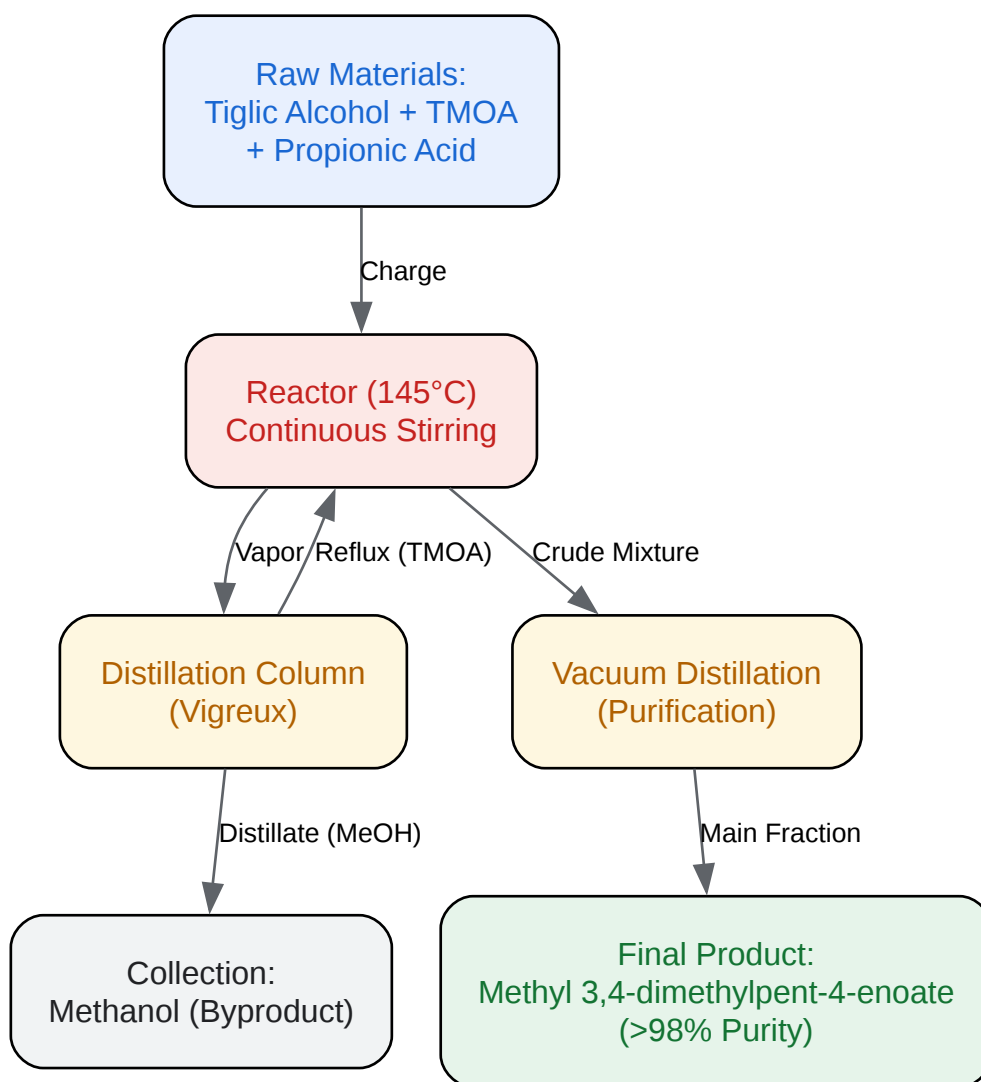
Analytical Specifications

- Appearance: Clear, colorless liquid.^{[1][4]}
- Purity (GC): >98.0%.^[3]
- Structure Confirmation (NMR):
 - ¹H NMR (): Look for terminal alkene protons (singlets/fine doublets around 4.7–4.8 ppm), Methyl ester singlet (3.6 ppm), and the characteristic vicinal methyl doublets/singlets.
 - Terminal Alkene:

4.75 (br s, 1H), 4.85 (br s, 1H).
 - Methyls: C3-Me (doublet), C4-Me (singlet on double bond).

Process Flow Diagram

The following diagram illustrates the equipment setup and mass flow for the synthesis.



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Caption: Process flow for the scalable synthesis of **Methyl 3,4-dimethylpent-4-enoate**.

Safety & Handling (HSE)

Hazard	Mitigation Strategy
Flammability	TMOA and the product are flammable.[1] Ground all glassware. Use nitrogen blanketing.
Methanol Toxicity	Methanol is toxic and volatile. Ensure efficient condensation and use a fume hood.
Thermal Hazards	Reaction requires high heat (C). Use silicone oil baths or heating mantles with temperature controllers.

References

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